

# cevipabulin solubility and stability in buffer

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## Compound Focus: Cevipabulin

CAS No.: 849550-05-6

Cat. No.: S548461

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## Solubility Data and Reconstitution Protocols

The table below summarizes the key solubility data and recommended solvent systems for preparing **cevipabulin** stock solutions.

Solvent System	Solubility / Working Concentration	Preparation Notes & Additional Components
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| **DMSO** | **100 mg/mL (215.14 mM)** [1] | • Standard for stock solutions. • Hygroscopic; use newly opened DMSO to avoid water absorption [1]. | | **10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline** |  $\geq 1.67$  mg/mL (3.59 mM) [1] | • Yields a **clear solution**. • Suitable for *in vivo* studies [1]. | | **10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline)** |  $1.67$  mg/mL (3.59 mM) [1] | • Yields a **suspended solution**. • Can be used for oral and intraperitoneal injection [1]. | | **10% DMSO + 90% Corn Oil** |  $\geq 1.67$  mg/mL (3.59 mM) [1] | • Yields a **clear solution**. • Carefully consider for continuous dosing over half a month [1]. |

## Stability and Handling Guidelines

While specific stability data in buffers is unavailable, the following handling and storage guidelines are crucial for maintaining compound integrity:

- **Storage Conditions:** Store the powder at **-20°C**. Once dissolved, stock solutions in DMSO should be stored at **-80°C for up to 6 months** or **-20°C for up to 1 month** [1].
- **Freeze-Thaw Cycles:** To prevent product inactivation, it is recommended to **aliquot the stock solution** and avoid repeated freeze-thaw cycles [1].

## Experimental Workflow for Solution Preparation

The following diagram outlines the recommended steps for preparing and handling **cevipabulin** solutions for your experiments.



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## Troubleshooting Common Issues

- If **precipitation occurs** in a solvent mixture, **gentle heating and/or sonication** can be used to aid dissolution [1].
- For *in vivo* work, it is recommended to **prepare the working solution freshly** and use it on the same day to ensure stability and accuracy [1].

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## References

1. Cevipabulin (TTI-237) | Microtubule/Tubulin Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

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